

Application Notes and Protocols: Formulation of Stable Nanoemulsions with Propylene Glycol Esters

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Compound of Interest

Compound Name: *Propylene glycol diethylhexanoate*

Cat. No.: *B1612291*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nanoemulsions are kinetically stable, isotropic systems of oil, water, and surfactants with droplet sizes typically ranging from 20 to 200 nm.^{[1][2][3]} Their small droplet size and high surface area offer numerous advantages for drug delivery, including enhanced solubility and bioavailability of poorly water-soluble drugs, improved stability, and suitability for various administration routes.^{[1][2][4]} Propylene glycol esters, due to their biocompatibility and solvent properties, are valuable components in the formulation of nanoemulsions. This document provides detailed protocols and data for the formulation of stable oil-in-water (O/W) nanoemulsions using propylene glycol esters.

Key Components for Formulation

The successful formulation of a stable nanoemulsion requires careful selection of the oil phase, surfactant, and potentially a co-surfactant or co-solvent.

- Oil Phase: Propylene glycol esters such as propylene glycol monocaprylate (e.g., Capryol 90) and caprylic/capric propylene glycol diesters serve as the oil phase, capable of dissolving lipophilic active pharmaceutical ingredients (APIs).^{[3][5][6]}

- **Surfactants:** Non-ionic surfactants are generally preferred due to their lower toxicity and reduced sensitivity to pH and ionic strength changes.^[6] Commonly used surfactants include polysorbates (e.g., Tween 80), polyoxyl-35 castor oil (Cremophor EL), and caprylocaproyl macrogol-8-glycerides (Labrasol).^[6] The appropriate hydrophilic-lipophilic balance (HLB) is crucial for forming stable O/W nanoemulsions, typically requiring an HLB value greater than 10.^[6]
- **Co-surfactants/Co-solvents:** These agents, such as short-chain alcohols (e.g., ethanol, 1-butanol) or propylene glycol itself, can reduce interfacial tension, increase the fluidity of the interface, and improve the emulsification process, often allowing for a lower overall surfactant concentration.^{[5][6][7]}

Data Presentation: Formulation Examples and Characterization

The following tables summarize quantitative data from various studies on the formulation and characterization of nanoemulsions containing propylene glycol esters.

Table 1: Example Formulations of Propylene Glycol Ester-Based Nanoemulsions

Formulation Code	Oil Phase (Propylene Glycol Ester)	Surfactant(s)	Co-surfactant/ Co-solvent	Surfactant: Oil Ratio (w/w)	Surfactant/ Co-surfactant: Oil Ratio (w/w)
NE-1[5]	Caprylic/capric propylene glycol diester	Polysorbate 80	None	90:10	-
NE-2[5]	Caprylic/capric propylene glycol diester	Polysorbate 80	1-Butanol	-	90:10
NET1[6]	Propylene glycol monocaprylate (Capryol 90)	Labrasol/Kolliphor RH40 (1:1)	-	40% Smix	-
PG-NE-0%[8]	Vitamin E	Tween 80	Propylene Glycol (0%)	-	-
PG-NE-10% [8]	Vitamin E	Tween 80	Propylene Glycol (10%)	-	-
T-NE-PG	Turmeric Oil	Tween 20	Propylene Glycol	-	1:6 (Tween 20:PG)
T-NE-EtOH	Turmeric Oil	Tween 20	Ethanol	-	1:5 (Tween 20:EtOH)

Table 2: Physicochemical Characterization of Propylene Glycol Ester-Based Nanoemulsions

Formulation Code	Mean Droplet Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Viscosity (mPas)	pH	Refractive Index
NE-1[5]	33	-	-	-	-	-
NE-2[5]	137	0.094	-	-	-	-
NET1[6]	29.66	0.187	-	< 50	6.5	1.41
PG-NE-0% [8]	23.5	0.495	-	-	-	-
PG-NE-10%[8]	262.96	-	-	-	-	-
T-NE-PG	65	-	-17	3.7	4.3	-
T-NE-EtOH	45	-	-17	2.8	6.7	-

Experimental Protocols

Protocol 1: Formulation of Nanoemulsion by Low-Energy Method (Phase Inversion Composition)

This protocol describes a method that relies on the spontaneous formation of nano-sized droplets by changing the system's composition at a constant temperature.[5][9]

Materials:

- Propylene glycol ester (oil phase)
- Surfactant (e.g., Polysorbate 80)
- Co-surfactant (optional, e.g., 1-Butanol)
- Purified water (aqueous phase)
- Vortex mixer

- Magnetic stirrer

Procedure:

- Prepare the organic phase by accurately weighing and mixing the propylene glycol ester, surfactant, and co-surfactant (if used) in a glass beaker.
- Place the beaker on a magnetic stirrer and mix until a homogenous, transparent solution is formed.
- Begin the titration process by adding the aqueous phase (purified water) dropwise to the organic phase under continuous stirring at a constant speed (e.g., 750 rpm) and ambient temperature.[8]
- Observe the mixture for changes in appearance. As water is added, the mixture may go through a viscous, gel-like phase before inverting to a transparent or translucent low-viscosity O/W nanoemulsion.
- Continue adding the aqueous phase until the desired final composition is reached.
- Allow the resulting nanoemulsion to equilibrate for a few minutes before proceeding with characterization.

Protocol 2: Characterization of Nanoemulsion Properties

1. Droplet Size and Polydispersity Index (PDI) Analysis:

- Instrument: Dynamic Light Scattering (DLS) instrument (e.g., Zetasizer).
- Procedure:
 - Dilute the nanoemulsion sample with purified water to an appropriate concentration to avoid multiple scattering effects.
 - Transfer the diluted sample to a disposable cuvette.
 - Place the cuvette in the DLS instrument.

- Set the measurement parameters (e.g., temperature, scattering angle).
- Perform the measurement to obtain the average droplet size (Z-average) and the PDI, which indicates the width of the size distribution. A PDI value below 0.3 is generally considered acceptable for a narrow size distribution.

2. Zeta Potential Measurement:

- Instrument: DLS instrument with a zeta potential measurement cell.
- Procedure:
 - Dilute the nanoemulsion sample with an appropriate medium (e.g., distilled water or a specific buffer).
 - Inject the diluted sample into the specialized zeta potential cell, ensuring no air bubbles are present.
 - Place the cell in the instrument.
 - Apply an electric field and measure the electrophoretic mobility of the droplets to calculate the zeta potential. A zeta potential value greater than 30 mV generally indicates good physical stability due to electrostatic repulsion between droplets.

3. Viscosity, pH, and Refractive Index Measurement:

- Viscosity: Use a viscometer or rheometer to measure the flow behavior of the undiluted nanoemulsion at a controlled temperature.
- pH: Use a calibrated pH meter to measure the pH of the undiluted nanoemulsion.
- Refractive Index: Use a refractometer to measure the refractive index of the undiluted nanoemulsion, which can confirm the isotropic nature of the formulation.^[6]

Protocol 3: Thermodynamic Stability Testing

These tests are designed to accelerate instability and predict the long-term shelf-life of the nanoemulsion.^[6]

1. Heating-Cooling Cycles:

- Place nanoemulsion samples in sealed glass vials.
- Subject the samples to six cycles of temperature changes, alternating between 4°C and 45°C.[\[6\]](#)
- Store the samples at each temperature for at least 48 hours.[\[6\]](#)
- After the cycles, visually inspect the samples for any signs of instability such as phase separation, creaming, or cracking.

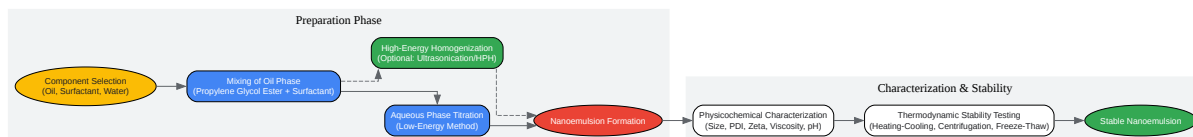
2. Centrifugation Test:

- Place a nanoemulsion sample in a centrifuge tube.
- Centrifuge the sample at a specified speed (e.g., 3,500 rpm) for a defined period (e.g., 30 minutes).[\[6\]](#)
- After centrifugation, visually inspect the sample for any signs of phase separation.

3. Freeze-Thaw Cycles:

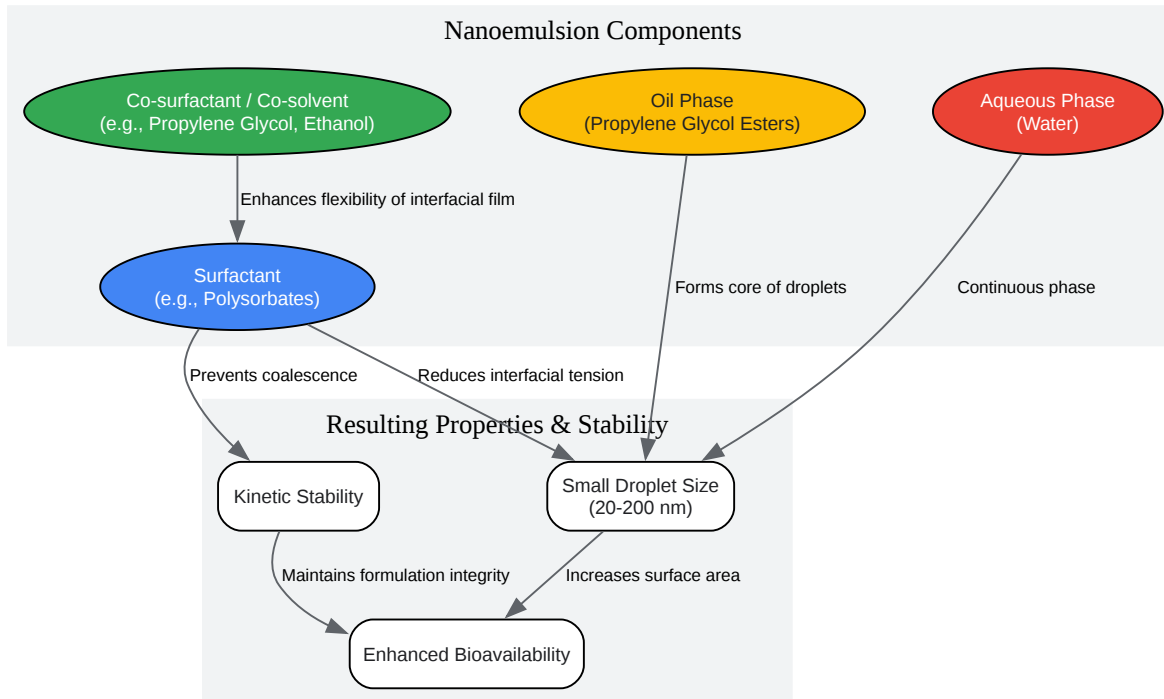
- Place nanoemulsion samples in sealed glass vials.
- Subject the samples to at least three freeze-thaw cycles, alternating between a low temperature (e.g., -21°C) and room temperature (e.g., +25°C).[\[6\]](#)
- Store the samples at each temperature for a minimum of 48 hours.[\[6\]](#)
- After the final cycle, visually inspect the samples for instability.

Visualizations



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Caption: Experimental workflow for nanoemulsion formulation and characterization.



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Caption: Relationships between components and properties of a stable nanoemulsion.

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